

# Safe Handling and Disposal of 2,4-Dibromopyridine: A Comprehensive Guide

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## Compound of Interest

Compound Name: 2,4-Dibromopyridine

Cat. No.: B189624

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling and disposal of **2,4-Dibromopyridine** (CAS No: 58530-53-3). Adherence to these procedures is critical to ensure personnel safety and regulatory compliance in the laboratory.

## Key Quantitative Data

A summary of important physical and safety data for **2,4-Dibromopyridine** is provided below.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>3</sub> Br <sub>2</sub> N	[1]
Molecular Weight	236.89 g/mol	[1]
Appearance	White or colorless to almost white or almost colorless powder, lump, or clear liquid.	[1]
Melting Point	35-40 °C	[1]
Boiling Point	238 °C (lit.)	[1]
Density	2.059 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1]
Flash Point	>110 °C	[1]
Occupational Exposure Limits (OEL)	No specific OEL established. As a precaution, it is recommended to handle 2,4-Dibromopyridine with the same caution as Pyridine. The OSHA PEL for Pyridine is 5 ppm (15 mg/m <sup>3</sup> ) as an 8-hour TWA.[2] [3][4]	

## Hazard Identification and Personal Protective Equipment (PPE)

**2,4-Dibromopyridine** is classified as a hazardous substance. It is toxic if swallowed, causes skin irritation, and can cause serious eye irritation.[3][5] Appropriate personal protective equipment is mandatory to prevent exposure.

PPE Category	Required Equipment	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and airborne particles that can cause serious eye irritation.
Skin and Body Protection	- Gloves: Chemical-resistant gloves (e.g., nitrile rubber, neoprene). Inspect gloves for integrity before each use. - Lab Coat: A fully-buttoned, chemical-resistant lab coat. - Clothing: Long pants and closed-toe shoes.	Prevents skin contact, which can cause irritation. Contaminated work clothing should not be allowed out of the workplace.
Respiratory Protection	All handling of 2,4-Dibromopyridine should be conducted in a certified chemical fume hood. If a fume hood is not available or for spill cleanup, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.	Minimizes inhalation of dust or vapors, which can cause respiratory tract irritation.

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **2,4-Dibromopyridine** is essential for laboratory safety.

### Pre-Handling Preparations

- Safety Data Sheet (SDS) Review: All personnel must review the SDS for **2,4-Dibromopyridine** before commencing any work.[3]
- Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[3]

- Designated Area: Designate a specific area within a certified chemical fume hood for all manipulations of **2,4-Dibromopyridine**.
- Spill Kit: A spill kit containing appropriate absorbent materials (e.g., vermiculite, sand), personal protective equipment, and waste disposal bags should be readily available.

## Handling Protocol

- Donning PPE: Put on all required personal protective equipment as detailed in the table above.
- Transfer and Weighing: Conduct all transfers and weighing of **2,4-Dibromopyridine** within the designated chemical fume hood to minimize exposure to dust and vapors.[3]
- Avoid Ingestion and Inhalation: Do not eat, drink, or smoke in the laboratory. Avoid breathing dust or vapors.[3]
- Container Management: Keep the container of **2,4-Dibromopyridine** tightly closed when not in use.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water. Remove and properly store or dispose of contaminated PPE.

## Storage

- Store **2,4-Dibromopyridine** in a tightly closed container in a cool, dry, and well-ventilated area.[6]
- Store away from incompatible materials such as strong oxidizing agents.[3]
- The storage area should be clearly labeled and secured.

## Disposal Plan

As a halogenated organic compound, **2,4-Dibromopyridine** must be disposed of as hazardous waste. Do not dispose of this chemical down the drain.[7][8]

- **Waste Segregation:** Collect all waste containing **2,4-Dibromopyridine**, including contaminated consumables (e.g., gloves, weighing paper, pipette tips), in a dedicated, properly labeled hazardous waste container.[8]
- **Container Labeling:** The waste container must be labeled with "Hazardous Waste" and the full chemical name "**2,4-Dibromopyridine**".[8]
- **Container Management:** Keep the waste container securely closed except when adding waste. Store the container in a designated satellite accumulation area within the laboratory.
- **Waste Pickup:** Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office or a certified hazardous waste disposal contractor.

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

### First Aid Measures

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.[3]
- **Inhalation:** Remove the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[3]
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give 1-2 glasses of water to drink. Seek immediate medical attention.[3]

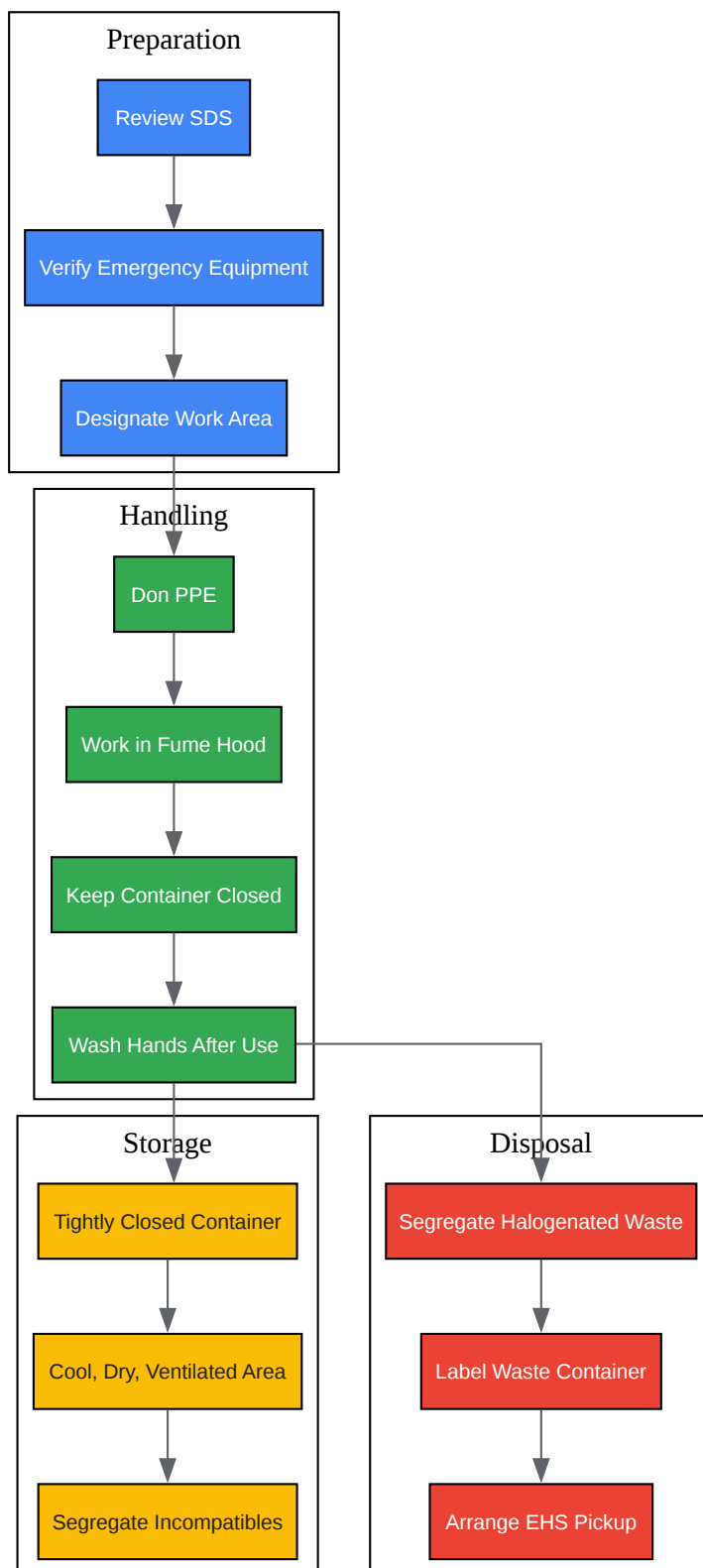
### Spill Response

- **Evacuate:** Evacuate all non-essential personnel from the immediate spill area.
- **Ventilate:** Ensure the area is well-ventilated, if it is safe to do so.

- Control Ignition Sources: Remove all sources of ignition from the area.
- Containment: Wearing appropriate PPE, contain the spill using an inert absorbent material such as sand or vermiculite.
- Cleanup: Carefully sweep or scoop up the absorbed material and place it into a labeled hazardous waste container.
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water. Collect all cleanup materials as hazardous waste.
- Reporting: Report the spill to your laboratory supervisor and the institutional EHS office.

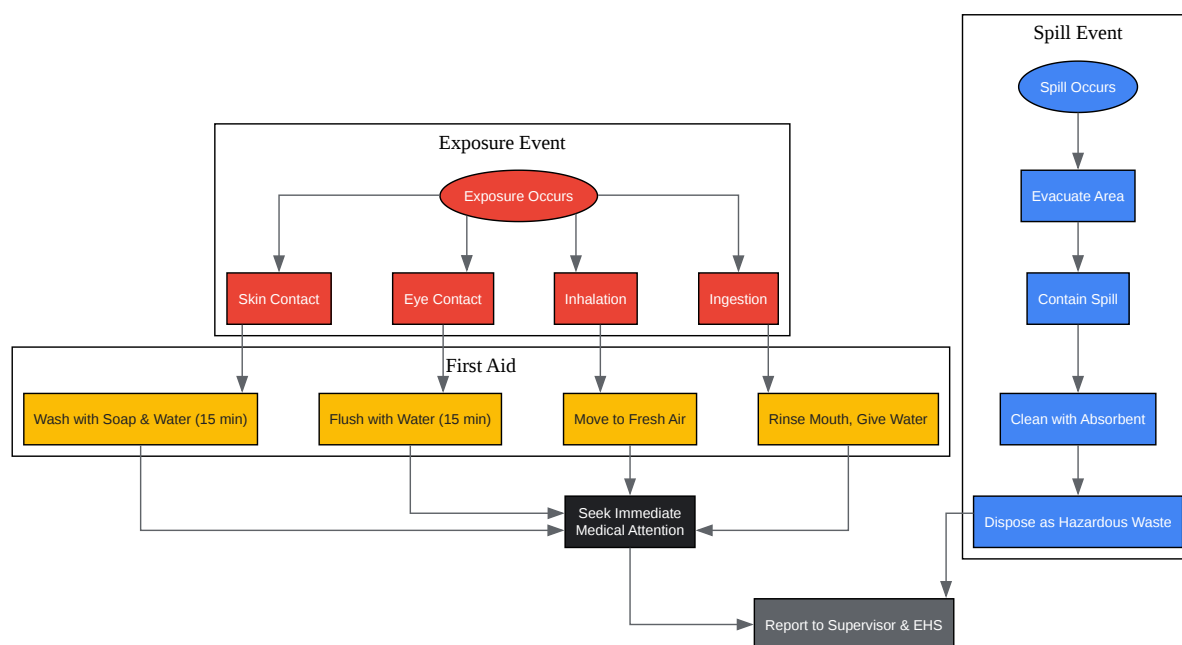
## Visual Workflow Guides

The following diagrams illustrate the key workflows for handling **2,4-Dibromopyridine**.



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Caption: Safe Handling Workflow for **2,4-Dibromopyridine**.



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Caption: Emergency Response Workflow for **2,4-Dibromopyridine**.

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- To cite this document: BenchChem. [Safe Handling and Disposal of 2,4-Dibromopyridine: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b189624#personal-protective-equipment-for-handling-2-4-dibromopyridine]

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